

Technical Support Center: (-)-GSK598809 and Cocaine Interaction

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Compound of Interest

Compound Name: (-)-GSK598809

Cat. No.: B15617919

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This technical support center provides guidance for researchers, scientists, and drug development professionals investigating the interaction between the selective dopamine D3 receptor antagonist, **(-)-GSK598809**, and cocaine. The information is presented in a question-and-answer format to address specific issues that may be encountered during experimental procedures.

Frequently Asked Questions (FAQs)

Q1: What is the primary safety concern when co-administering **(-)-GSK598809** and cocaine in preclinical models?

A1: The primary safety concern is the potentiation of cocaine's hypertensive effects. Preclinical studies in conscious, freely-moving dogs have shown that pretreatment with **(-)-GSK598809** significantly increases the pressor (blood pressure-increasing) effects of intravenous cocaine. [\[1\]](#)[\[2\]](#)[\[3\]](#) This finding suggests a potential for unacceptable cardiovascular risks in a clinical setting where a patient might use cocaine while being treated with **(-)-GSK598809**.[\[1\]](#)[\[3\]](#)

Q2: What is the mechanism of action for **(-)-GSK598809**?

A2: **(-)-GSK598809** is a selective dopamine D3 receptor antagonist.^[4] It has a high affinity for the D3 receptor and a much lower affinity for the D2 receptor, making it a valuable tool for investigating the specific roles of the D3 receptor in addiction and other CNS disorders.^[4]

Q3: How does cocaine exert its cardiovascular effects?

A3: Cocaine is a serotonin-norepinephrine-dopamine reuptake inhibitor (SNDRI).^[5] By blocking the reuptake of these neurotransmitters, particularly norepinephrine, it leads to sympathomimetic effects, including increases in heart rate, blood pressure, and vasoconstriction.^{[5][6][7]} Cocaine can also block sodium channels in the heart, which can lead to arrhythmias.^{[6][8]}

Q4: Are there alternative dopamine D3 receptor antagonists that do not potentiate the cardiovascular effects of cocaine?

A4: Yes, subsequent research has identified other selective D3 receptor antagonists, such as (R)-VK4-116 and (R)-VK4-40, that do not appear to share the cardiovascular side effects of **(-)-GSK598809** when co-administered with cocaine.^[4] Another D3 receptor antagonist, SB-277,011A, has been shown to increase blood pressure and heart rate both alone and in the presence of cocaine.^[2]

Troubleshooting Guide

Issue 1: Unexpectedly large increase in blood pressure after co-administration of **(-)-GSK598809** and cocaine.

- Possible Cause: This is a known pharmacodynamic interaction. **(-)-GSK598809** has been demonstrated to potentiate the hypertensive effects of cocaine.^{[1][3]}
- Recommendation:
 - Ensure that the doses of both compounds are within the intended experimental range.
 - Continuously monitor cardiovascular parameters (mean arterial pressure, heart rate) using telemetry or other appropriate methods.

- Consider reducing the dose of cocaine in subsequent experiments to mitigate the risk of severe hypertension.
- For future studies, consider evaluating alternative D3 receptor antagonists that have been reported to have a safer cardiovascular profile in combination with cocaine.[4]

Issue 2: Variability in the magnitude of the hypertensive response to the drug combination.

- Possible Cause: Biological variability between experimental subjects is common. The potentiation effect may also be dose-dependent for both **(-)-GSK598809** and cocaine.
- Recommendation:
 - Ensure a sufficient number of subjects per group to achieve statistical power.
 - Carefully control for and monitor baseline cardiovascular parameters before drug administration.
 - Analyze the data to determine if there is a clear dose-response relationship.

Issue 3: Difficulty in interpreting electrocardiogram (ECG) data.

- Possible Cause: Both **(-)-GSK598809** and cocaine can have effects on cardiac electrophysiology. Cocaine is known to have local anesthetic effects by blocking sodium channels, which can alter ECG intervals.
- Recommendation:
 - Record a baseline ECG before drug administration to serve as a control for each subject.
 - Pay close attention to QRS duration and QT interval, as these can be affected by sodium and potassium channel blockade, respectively.
 - Consult with a veterinary cardiologist or a researcher experienced in preclinical cardiovascular safety pharmacology for interpretation of complex ECG findings.

Quantitative Data Summary

The following tables summarize the key quantitative findings from a preclinical study investigating the interaction between **(-)-GSK598809** and cocaine in a canine model.

Table 1: Peak Mean Arterial Blood Pressure (MAP) Response

(-)-GSK598809 Dose	Cocaine Dose (mg/kg, IV)	Peak MAP (mmHg)
Vehicle	Vehicle	~100
Vehicle	1.7	~120
Vehicle	5.6	~135
3 mg/kg	Vehicle	~105
3 mg/kg	1.7	~130
3 mg/kg	5.6	~145
9 mg/kg	Vehicle	~115
9 mg/kg	1.7	~135
9 mg/kg	5.6	~150

*Indicates a statistically significant increase in the pressor effect of cocaine compared to vehicle pretreatment.[\[1\]](#)

Table 2: Heart Rate (HR) Response

(-)-GSK598809 Dose	Cocaine Dose (mg/kg, IV)	Peak HR (bpm)
Vehicle	Vehicle	~80
Vehicle	1.7	~100
Vehicle	5.6	~120
3 mg/kg	Vehicle	~85
3 mg/kg	1.7	~110
3 mg/kg	5.6	~130
9 mg/kg	Vehicle	~95
9 mg/kg	1.7	~105
9 mg/kg	5.6	~115

Note: Heart rate increases were dose-related for cocaine in dogs pretreated with 3 mg/kg of **(-)-GSK598809**, paralleling the pressor effect. In contrast, at the 9 mg/kg dose of **(-)-GSK598809**, heart rate decreased after cocaine administration, possibly due to a baroreceptor reflex in response to the pronounced increase in blood pressure.[\[1\]](#)

Experimental Protocols

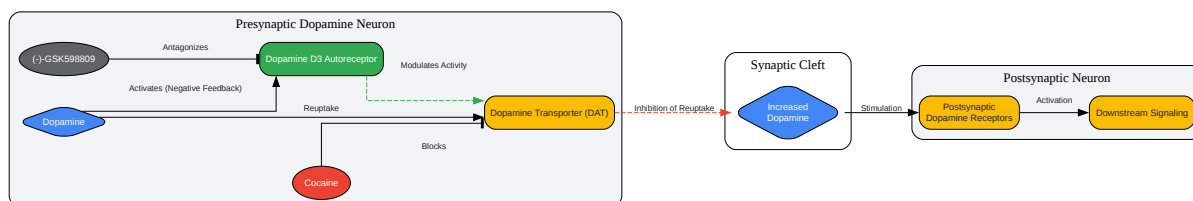
Cardiovascular Safety Interaction Study in Telemetered Dogs

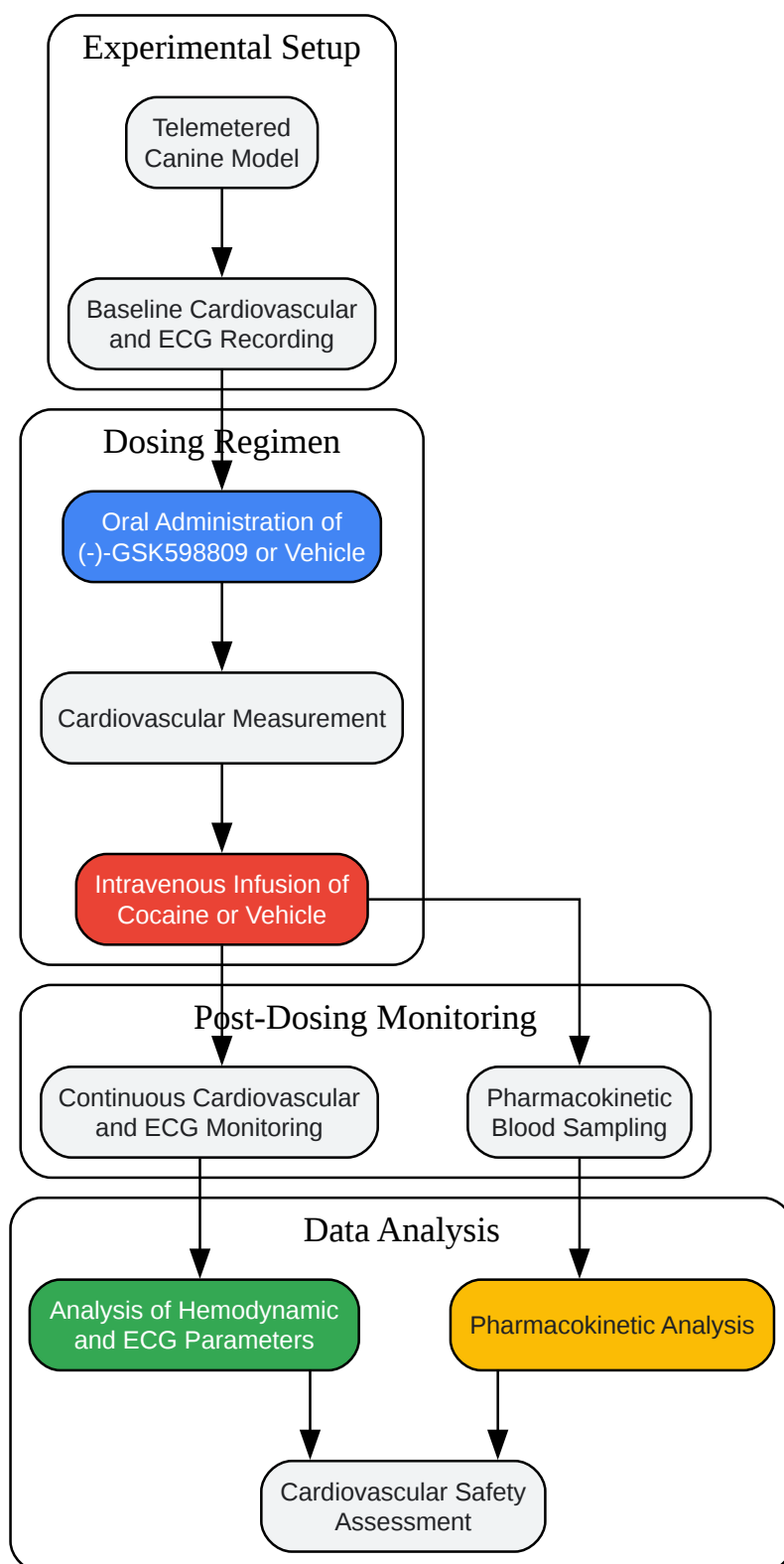
This protocol is based on the methodology described in the study by Appel et al. (2015).

- Subjects: Male beagle dogs, surgically implanted with telemetry transmitters for the measurement of cardiovascular parameters.
- Drug Administration:
 - **(-)-GSK598809** (or vehicle) was administered orally.
 - Cocaine hydrochloride (or vehicle) was administered intravenously (IV) as a short infusion.

- Experimental Design: A crossover design was used where each dog received all treatment combinations. There was a washout period between treatments.
- Data Collection:
 - Hemodynamic parameters (e.g., mean arterial blood pressure, heart rate) and electrocardiogram (ECG) were continuously recorded via telemetry.
 - Baseline data was collected before any drug administration.
 - Data was collected at specified time points before and for several hours after drug administration.
- Pharmacokinetic Sampling: Blood samples were collected at various time points to determine the plasma concentrations of **(-)-GSK598809**.

Visualizations





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